

A Comprehensive Technical Review of 2-Methoxyethyl 4-methylbenzenesulfonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl 4-methylbenzenesulfonate

Cat. No.: B609234

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Methoxyethyl 4-methylbenzenesulfonate, also known as 2-methoxyethyl tosylate, is a versatile chemical intermediate with significant applications in organic synthesis. This document provides an in-depth review of its chemical properties, synthesis, and reactivity. Detailed experimental protocols for its preparation are presented, alongside a summary of its key physical and spectroscopic data. Furthermore, this guide illustrates the primary reaction mechanism associated with this compound, highlighting its utility as an alkylating agent.

Chemical Properties and Applications

2-Methoxyethyl 4-methylbenzenesulfonate is an organic compound classified as a sulfonate ester. Its structure features a 2-methoxyethyl group attached to a tosylate group, which is an excellent leaving group. This structural characteristic makes it a highly effective reagent for introducing the 2-methoxyethyl moiety into various molecules through nucleophilic substitution reactions.^{[1][2][3]}

Its primary application lies in its role as an alkylating agent in specialized organic synthesis.^[1] The tosylate group is readily displaced by a wide range of nucleophiles, including amines, azides, and thiocyanates, facilitating the formation of new carbon-nucleophile bonds.^[1] This reactivity is particularly valuable in the synthesis of more complex chemical architectures.^[1]

For instance, it has been used in the preparation of novel benzimidazole derivatives investigated for their potential as antihistamine agents.[1] Beyond medicinal chemistry, it serves as a building block in the development of agrochemicals and materials science.[1]

Quantitative Data

The following tables summarize the key physical and chemical properties of **2-Methoxyethyl 4-methylbenzenesulfonate** and its ethoxy analogue for comparison.

Table 1: Physical and Chemical Properties

Property	2-Methoxyethyl 4-methylbenzenesulfonate	2-Ethoxyethyl 4-methylbenzenesulfonate
Molecular Formula	C ₁₀ H ₁₄ O ₄ S[2][4][5][6]	C ₁₁ H ₁₆ O ₄ S[7][8][9][10]
Molecular Weight	230.28 g/mol [2][3][4]	244.31 g/mol [8][9]
Appearance	Colorless to yellow liquid[11][12]	Colorless to pale yellow liquid[7][9]
Boiling Point	~344 °C[3]	107 °C @ 0.075 Torr[8][9]
Melting Point	10 °C[3]	Liquid at room temperature[10]
Purity	≥97.0%[11]	NLT 97%[9]

Table 2: Spectroscopic Data for 2-(2-(2-Methoxyethoxy)ethoxy)ethyl 4-Methylbenzenesulfonate (a related compound with a longer ether chain)

Nucleus	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
¹ H NMR (400 MHz, CDCl ₃)	2.42	s	-	CH ₃ (tosyl)
3.35	s	-	OCH ₃	
3.50	t	-	CH ₂	
3.59	q	-	CH ₂ (multiple)	
3.67	t	-	CH ₂	
4.14	t	-	CH ₂ -O-Tosyl	
7.32	d	-	Aromatic CH	
7.78	d	-	Aromatic CH	

Data sourced from a representative synthesis of a similar compound, 2-(2-(2-Methoxyethoxy)ethoxy)ethyl 4-Methylbenzenesulfonate.[13]

Experimental Protocols

Synthesis of 2-Methoxyethyl 4-methylbenzenesulfonate

Method 1: From 2-methoxyethanol and p-toluenesulfonyl chloride

This procedure details the synthesis of 2-methoxyethyl tosylate from commercially available starting materials.[12]

- Materials:
 - 2-methoxyethanol (38 g)
 - Pyridine (12 ml)
 - p-toluenesulfonyl chloride (95.3 g)

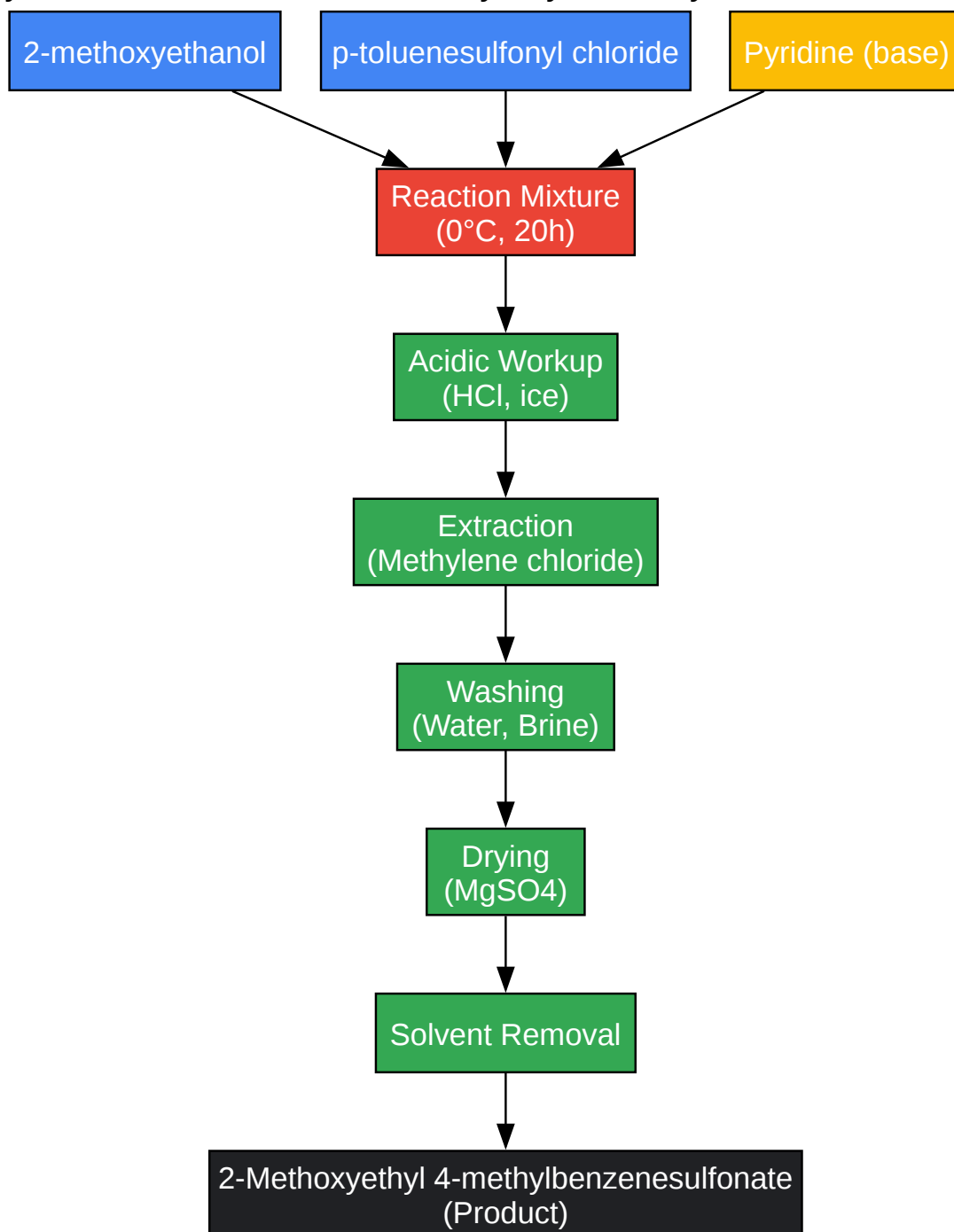
- Concentrated hydrochloric acid (200 ml)
- Ice
- Methylene chloride
- Water
- Saturated sodium chloride solution
- Magnesium sulfate
- Procedure:
 - A solution of 38 g of 2-methoxyethanol in 12 ml of pyridine is prepared.
 - The solution is cooled to 0°C.
 - 95.3 g of p-toluenesulfonyl chloride is added portionwise over two hours at 0°C.[\[12\]](#)
 - The reaction mixture is stirred for 20 hours.[\[12\]](#)
 - The mixture is then poured into a mixture of 200 ml of concentrated hydrochloric acid and 1 liter of ice cubes.[\[12\]](#)
 - The product is extracted with methylene chloride.
 - The organic layer is washed successively with methylene chloride, water, and a saturated sodium chloride solution.[\[12\]](#)
 - The organic phase is dried over magnesium sulfate.[\[12\]](#)
 - The solvent is removed under reduced pressure to yield the product as a yellow oil (99 g).[\[12\]](#)

Reaction Mechanisms and Workflows

Synthesis Workflow

The synthesis of **2-Methoxyethyl 4-methylbenzenesulfonate** follows a straightforward esterification reaction. The workflow can be visualized as follows:

Synthesis Workflow of 2-Methoxyethyl 4-methylbenzenesulfonate



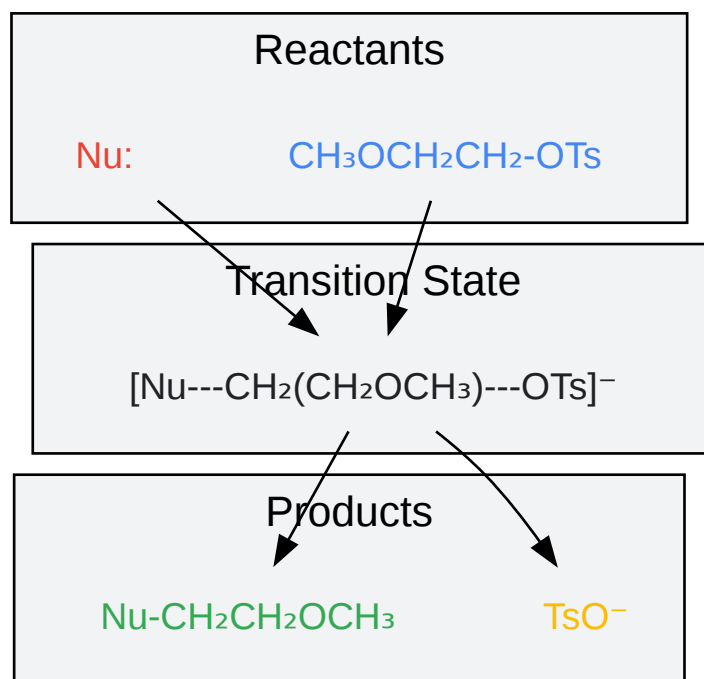
[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2-Methoxyethyl 4-methylbenzenesulfonate**.

Nucleophilic Substitution (S_N2) Reaction Mechanism

The primary reactivity of **2-Methoxyethyl 4-methylbenzenesulfonate** is as an electrophile in S_N2 reactions. The tosylate group is an excellent leaving group due to the resonance stabilization of the resulting anion. This makes the carbon atom to which it is attached highly susceptible to nucleophilic attack.^[1]

S_N2 Reaction of 2-Methoxyethyl 4-methylbenzenesulfonate



[Click to download full resolution via product page](#)

Caption: Generalized S_N2 reaction mechanism involving a nucleophile (Nu:) and **2-Methoxyethyl 4-methylbenzenesulfonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethoxyethyl 4-Methylbenzenesulfonate|Research-Chemical [benchchem.com]
- 2. 2-Methoxyethyl 4-methylbenzenesulfonate | 17178-10-8 | Benchchem [benchchem.com]
- 3. Buy 2-Methoxyethyl 4-methylbenzenesulfonate | 17178-10-8 [smolecule.com]
- 4. 2-Methoxyethyl 4-methylbenzenesulfonate [oakwoodchemical.com]
- 5. 2-METHOXYETHYL 4-METHYLBENZENESULFONATE AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 6. keyorganics.net [keyorganics.net]
- 7. Buy 2-Ethoxyethyl 4-methylbenzenesulfonate at Affordable Price, Molecular Formula C₁₁H₁₆O₄S [nigamfinechem.co.in]
- 8. 2-ETHOXYETHYL P-TOLUENESULFONATE | 17178-11-9 [chemicalbook.com]
- 9. reignpharma.com [reignpharma.com]
- 10. 2-Ethoxyethyl 4-Methylbenzenesulfonate - 98% Purity, Colorless to Pale Yellow Liquid | Low Viscosity, Mild Characteristic Odor, pH Neutral to Slightly Acidic at 2200.00 INR in Ankleshwar | Nigam Pharmachem Industries [tradeindia.com]
- 11. 2-Methoxyethyl 4-methylbenzenesulfonate - 嘉興市吉拉特化学工業有限公司 [jlightchem.com]
- 12. prepchem.com [prepchem.com]
- 13. 2-(2-(2-Methoxyethoxy)ethoxy)ethyl 4-Methylbenzenesulfonate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Review of 2-Methoxyethyl 4-methylbenzenesulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609234#literature-review-of-2-methoxyethyl-4-methylbenzenesulfonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com